

Unveiling the Molecular Weight of 2-Methoxyhexane: A Technical Guide

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Compound of Interest

Compound Name: 2-Methoxyhexane

Cat. No.: B15478497

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This technical guide provides a comprehensive overview of the molecular weight of **2-Methoxyhexane**. It details the theoretical calculation based on its molecular formula and outlines a standard experimental protocol for its determination using Gas Chromatography-Mass Spectrometry (GC-MS). This document is intended to serve as a practical resource for professionals in research and development.

Theoretical Molecular Weight

The molecular weight of a compound is a fundamental chemical property, representing the mass of one mole of that substance. It is calculated by summing the atomic weights of all atoms present in its molecular formula.

Molecular Formula

The molecular formula for **2-Methoxyhexane** has been established as:

$C_7H_{16}O$

This indicates that each molecule of **2-Methoxyhexane** is composed of seven carbon atoms, sixteen hydrogen atoms, and one oxygen atom.

Atomic and Molecular Weight Calculation

The molecular weight is calculated using the standard atomic weights of the constituent elements. The values used in this calculation are presented in the table below.

Element	Symbol	Quantity	Standard Atomic Weight (amu)	Total Atomic Weight (amu)
Carbon	C	7	12.011	84.077
Hydrogen	H	16	1.008	16.128
Oxygen	O	1	15.999	15.999
Total				116.204

Based on this, the calculated molecular weight of **2-Methoxyhexane** is 116.20 g/mol [1].

Experimental Determination of Molecular Weight

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique used to separate, identify, and quantify individual chemical compounds within a sample. It is a highly accurate method for determining the molecular weight of volatile and semi-volatile organic compounds like **2-Methoxyhexane**.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the standard procedure for determining the molecular weight of **2-Methoxyhexane**.

Objective: To determine the molecular weight of a **2-Methoxyhexane** sample by identifying its molecular ion peak using GC-MS.

Materials:

- **2-Methoxyhexane** sample
- High-purity solvent (e.g., hexane or dichloromethane) for sample dilution

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) system
- Helium (or other suitable inert carrier gas)
- Syringe for sample injection
- Vials for sample preparation

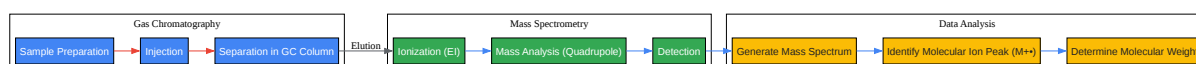
Methodology:

- Sample Preparation: Prepare a dilute solution of the **2-Methoxyhexane** sample in a suitable volatile solvent. The concentration should be optimized to avoid column overloading.
- GC-MS System Setup:
 - Gas Chromatograph (GC):
 - Injector: Set the injector port to a temperature high enough to ensure rapid volatilization of the sample without thermal degradation.
 - Column: Select a capillary column with a stationary phase appropriate for the separation of nonpolar to moderately polar compounds. A common choice would be a polydimethylsiloxane-based column.
 - Oven Program: Implement a temperature program that starts at a low temperature to trap the analyte at the head of the column, followed by a gradual ramp to a higher temperature to ensure elution.
 - Carrier Gas: Use an inert carrier gas, typically helium, at a constant flow rate.
 - Mass Spectrometer (MS):
 - Ionization Source: Utilize Electron Ionization (EI) as the method for ion generation.
 - Mass Analyzer: A quadrupole mass analyzer is commonly used for its robustness and speed.
 - Detector: An electron multiplier is used to detect the ions.

- **Sample Injection:** Inject a small, precise volume of the prepared sample into the GC injector.
- **Gas Chromatography Separation:** The volatilized sample is carried by the carrier gas through the GC column. The separation of components is based on their differential partitioning between the mobile (carrier gas) and stationary phases. **2-Methoxyhexane** will elute from the column at a specific retention time.
- **Mass Spectrometry Analysis:**
 - **Ionization:** As the **2-Methoxyhexane** molecules elute from the GC column, they enter the ion source of the mass spectrometer, where they are bombarded with high-energy electrons. This process removes an electron from the molecule, forming a positively charged molecular ion ($M^{+\bullet}$).
 - **Mass Analysis:** The ions are then accelerated into the mass analyzer, which separates them based on their mass-to-charge ratio (m/z).
 - **Detection:** The separated ions are detected, and their abundance is recorded.
- **Data Analysis:** The output from the MS detector is a mass spectrum, which is a plot of ion abundance versus m/z . The molecular weight of **2-Methoxyhexane** is determined by identifying the molecular ion peak ($M^{+\bullet}$) in the mass spectrum. This peak will correspond to the intact molecule with a single positive charge and will have an m/z value equal to the molecular weight of the compound.

Logical Workflow for Molecular Weight Determination by GC-MS

The following diagram illustrates the logical workflow of determining the molecular weight of **2-Methoxyhexane** using Gas Chromatography-Mass Spectrometry.



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